

Long-term storage conditions for GRK2i TFA

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Compound of Interest

Compound Name: GRK2i TFA

Cat. No.: B612402

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GRK2i TFA: Technical Support Center

This guide provides troubleshooting and frequently asked questions regarding the long-term storage of **GRK2i TFA** to ensure the integrity and stability of the compound for research applications.

Frequently Asked Questions (FAQs)

Q: What are the recommended long-term storage conditions for **GRK2i TFA**?

A: For optimal stability, **GRK2i TFA** should be stored in a sealed container, protected from moisture. The appropriate temperature and duration depend on whether the compound is in solid (powder) form or dissolved in a solvent.

For powdered **GRK2i TFA**, storage at -80°C is recommended for up to two years, while storage at -20°C is suitable for up to one year.^[1] If the compound is in a solvent, it should be stored at -80°C for up to six months or at -20°C for up to one month.^[1] It is crucial to keep the container tightly sealed and away from moisture to prevent degradation.^[1]

Data Presentation: Storage Recommendations

Form	Storage Temperature	Recommended Duration
Powder	-80°C	2 years ^[1]
Powder	-20°C	1 year ^[1]
In Solvent	-80°C	6 months ^[1]
In Solvent	-20°C	1 month ^[1]

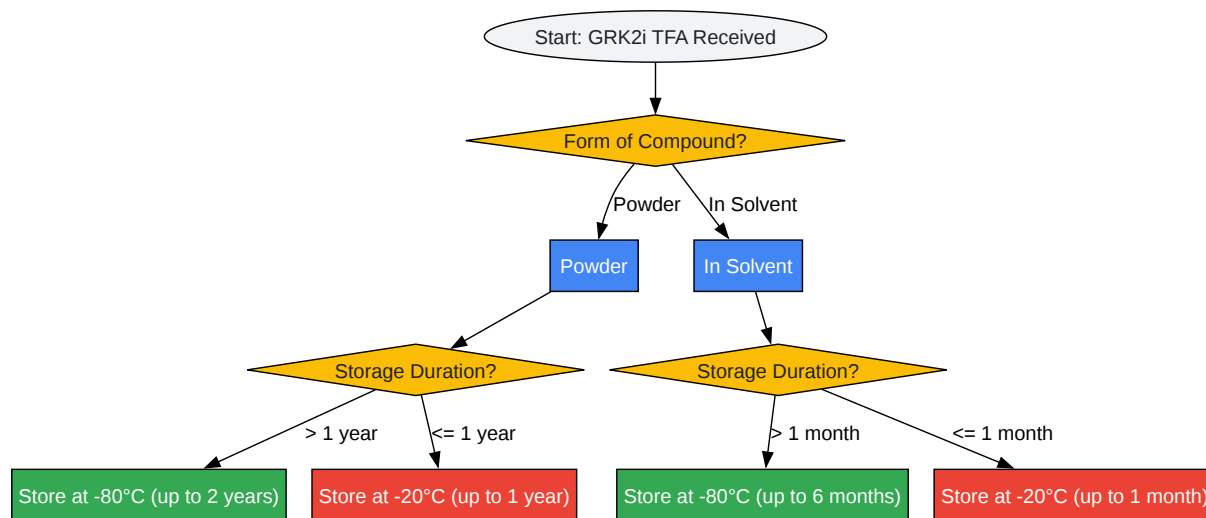
Experimental Protocols

Methodology for Reconstitution of **GRK2i TFA**

To prepare a stock solution, **GRK2i TFA** can be dissolved in water at a concentration of 100 mg/mL (27.79 mM).^[1] The use of an ultrasonic bath may be necessary to achieve complete dissolution.^[1] For in vivo studies, the recommended solvent is PBS, with a solubility of 50 mg/mL (13.90 mM), which also may require sonication to achieve a clear solution.^[1]

Mandatory Visualizations

GRK2i TFA Storage Decision Workflow



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Caption: A flowchart to guide the appropriate long-term storage of **GRK2i TFA**.

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References

- 1. reactivi.ro [reactivi.ro]
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